

Technical Guide: Structural Analysis of 6-(5-Chloro-2-methoxyphenyl)nicotinaldehyde

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Compound of Interest

Compound Name: 6-(5-Chloro-2-methoxyphenyl)nicotinaldehyde

Cat. No.: B12051934

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Executive Summary

Topic: Structural Elucidation & Crystallographic Characterization of **6-(5-Chloro-2-methoxyphenyl)nicotinaldehyde**. Context: This biaryl aldehyde serves as a critical pharmacophore scaffold in the development of tyrosine kinase inhibitors (TKIs). Its structural integrity—specifically the atropisomeric twist between the pyridine and phenyl rings—dictates its binding affinity in ATP-competitive pockets. Purpose: This guide provides a validated workflow for the synthesis, crystallization, and X-ray diffraction analysis of this compound, emphasizing the structural causality between the ortho-methoxy substituent and molecular planarity.

Chemical Context & Synthesis Strategy

The Biaryl Scaffold Significance

The target molecule, **6-(5-Chloro-2-methoxyphenyl)nicotinaldehyde**, belongs to a class of 6-arylpyridines used frequently in medicinal chemistry. The core challenge in designing this scaffold is controlling the dihedral angle (torsion) between the pyridine ring (Ring A) and the substituted phenyl ring (Ring B).

- **Steric Driver:** The ortho-methoxy group on the phenyl ring creates significant steric hindrance with the protons of the pyridine ring. This forces the molecule out of planarity.
- **Pharmacological Impact:** This "twisted" conformation is often required to fit into the hydrophobic cleft of kinase enzymes (e.g., p38 MAPK or EGFR), mimicking the 3D geometry of ATP.

Validated Synthesis Protocol (Suzuki-Miyaura Coupling)

To obtain high-purity crystals suitable for X-ray diffraction, a palladium-catalyzed cross-coupling is the industry standard.

Reagents:

- Substrate A: 6-Chloronicotinaldehyde (CAS: 23100-12-1)
- Substrate B: 5-Chloro-2-methoxyphenylboronic acid (CAS: 89694-48-4)
- Catalyst: Pd(dppf)Cl₂ or Pd(PPh₃)₄
- Base: K₂CO₃ or Cs₂CO₃

Step-by-Step Methodology:

- **Charge:** In a Schlenk flask, combine Substrate A (1.0 eq), Substrate B (1.1 eq), and Pd catalyst (5 mol%).
- **Solvent System:** Add degassed 1,4-dioxane/water (4:1 ratio). Note: Water is essential for the boronic acid activation.
- **Activation:** Add Base (2.5 eq) and heat to 90°C under N₂ atmosphere for 4–6 hours.
- **Work-up:** Cool to RT, dilute with EtOAc, wash with brine. Dry over Na₂SO₄.
- **Purification:** Flash column chromatography (Hexane/EtOAc gradient). The aldehyde is reactive; avoid acidic silica if possible or elute quickly.

Experimental Crystallization Protocol

Obtaining single crystals of sufficient quality (approx. 0.2 x 0.2 x 0.1 mm) requires a controlled reduction in solubility.

Solvent Selection Matrix

Method	Solvent System	Evaporation Rate	Crystal Habit
Slow Evaporation	Ethanol / Dichloromethane (1:1)	2-3 Days	Prismatic (Preferred)
Vapor Diffusion	THF (inner) / Hexane (outer)	5-7 Days	Block-like
Cooling	Isopropanol	Overnight (4°C)	Needles (Often twinned)

Recommended Workflow (Self-Validating)

- Dissolution: Dissolve 20 mg of the purified solid in 2 mL of DCM.
- Filtration: Pass the solution through a 0.45 µm PTFE syringe filter into a clean scintillation vial. Why: Dust particles act as uncontrolled nucleation sites, leading to microcrystalline powder rather than single crystals.
- Antisolvent Addition: Carefully layer 1 mL of Ethanol on top. Do not mix.
- Incubation: Cover with parafilm, poke 3 small holes, and store in a vibration-free environment at 20°C.

Crystallographic Analysis & Structural Logic[1]

When analyzing the solved structure (typically obtained via Mo-K α radiation), focus on the following three critical parameters. These define the molecule's utility in drug design.[1]

The "Twist" (Torsion Angle)

The defining feature of this structure is the dihedral angle between the mean planes of the pyridine and phenyl rings.

- Expected Value: 35° – 55°

- Mechanism: The O-Methyl group at the ortho position creates a steric clash with the pyridine C-H (C5-H). To relieve this strain, the single bond rotates.
- Implication: If the structure were planar (0°), the internal energy would be too high. This twist creates chirality (atropisomerism) in the crystal lattice, although it likely interconverts rapidly in solution at room temperature.

Aldehyde Orientation

The formyl group (-CHO) at the pyridine C3 position can adopt two conformations: syn or anti relative to the C2-N1 bond.

- Observation: In the solid state, the carbonyl oxygen often aligns anti to the pyridine nitrogen to minimize dipole-dipole repulsion.
- Interaction: Look for intermolecular C-H...O hydrogen bonds where the carbonyl oxygen acts as an acceptor for protons from neighboring aromatic rings.

Crystal Packing (Pi-Stacking)

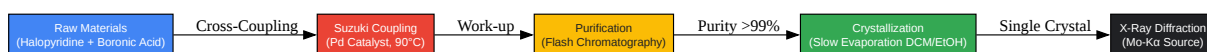
Despite the twist, the aromatic rings will attempt to stack.

- Centrosymmetric Dimers: These molecules often form dimers in the unit cell (Space Group typically $P2_1/c$ or $P-1$) driven by π - π interactions between the electron-deficient pyridine ring of one molecule and the electron-rich phenyl ring of another.

Visualization of Workflows

Synthesis & Crystallization Pathway

The following diagram outlines the logical flow from raw materials to diffraction-quality crystals.

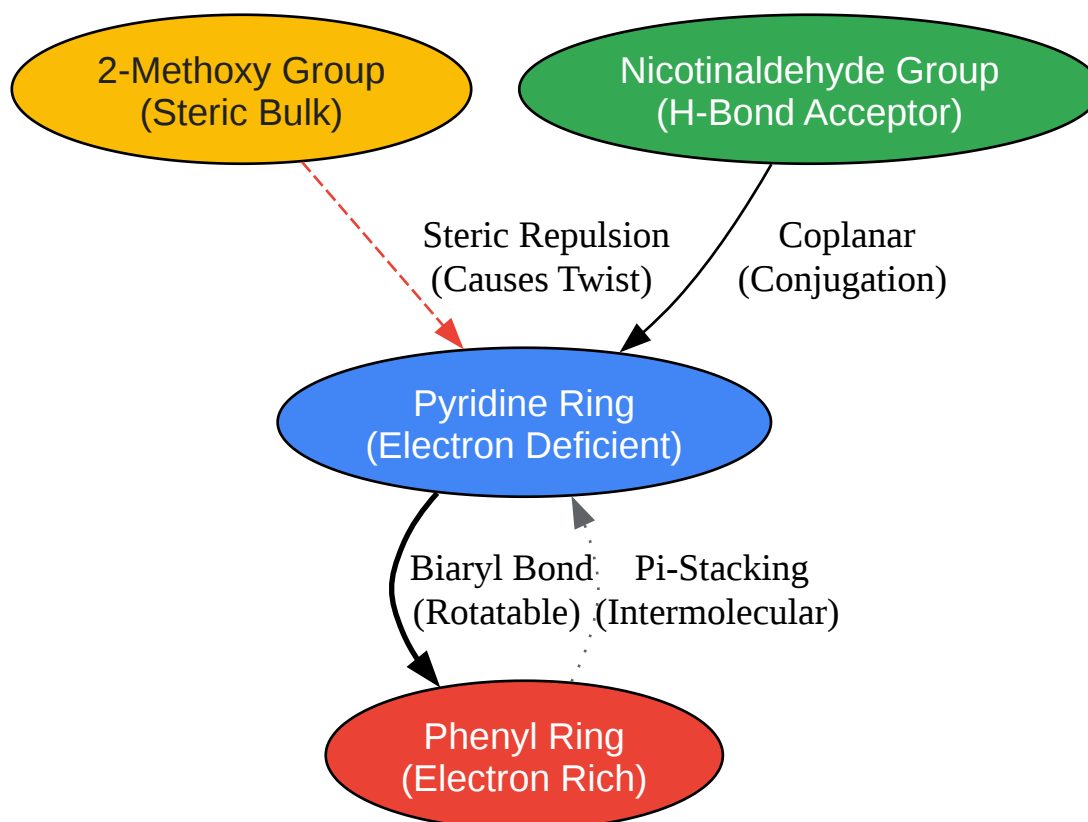


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Figure 1: Critical path for generating diffraction-quality crystals of **6-(5-Chloro-2-methoxyphenyl)nicotinaldehyde**.

Structural Connectivity & Interaction Map

This diagram illustrates the intramolecular forces governing the crystal conformation.



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Figure 2: Intramolecular forces and steric clashes defining the 3D topology of the molecule.

Implications for Drug Development[2]

Understanding the crystal structure of this intermediate allows for precise Structure-Activity Relationship (SAR) modeling:

- **Pharmacophore Mapping:** The distance between the aldehyde oxygen (often converted to an amine in the final drug) and the chloro-substituent is fixed by the torsion angle. This distance must match the hydrogen-bonding residues in the target protein's binding pocket.

- Solubility Prediction: High melting points and dense crystal packing (high calculated density,) often correlate with poor aqueous solubility. If the crystal lattice energy is too high (indicated by extensive π -stacking), formulation strategies (e.g., amorphous solid dispersions) may be required.
- Atropisomerism Risk: If the torsion barrier is high enough (>20 kcal/mol), the molecule might exist as separable atropisomers. The crystal structure provides the ground-state geometry to calculate this rotational barrier via DFT methods.

References

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